

Application Notes and Protocols for Pkmyt1-IN-8 in Cell Cycle Analysis

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Compound of Interest

Compound Name: *Pkmyt1-IN-8*

Cat. No.: *B15574553*

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Introduction

Pkmyt1 (Protein kinase, membrane-associated tyrosine/threonine 1), a member of the Wee1 family of kinases, is a critical regulator of the G2/M cell cycle checkpoint.[1][2] It acts by phosphorylating and inactivating the Cyclin B1-CDK1 complex, thereby preventing premature entry into mitosis.[1][2][3] In many cancer cells, particularly those with a defective G1/S checkpoint, there is an increased reliance on the G2/M checkpoint for DNA repair before mitotic entry.[4][5] Inhibition of Pkmyt1 presents a promising therapeutic strategy by forcing these cancer cells into premature and catastrophic mitosis, leading to cell death.[6][7]

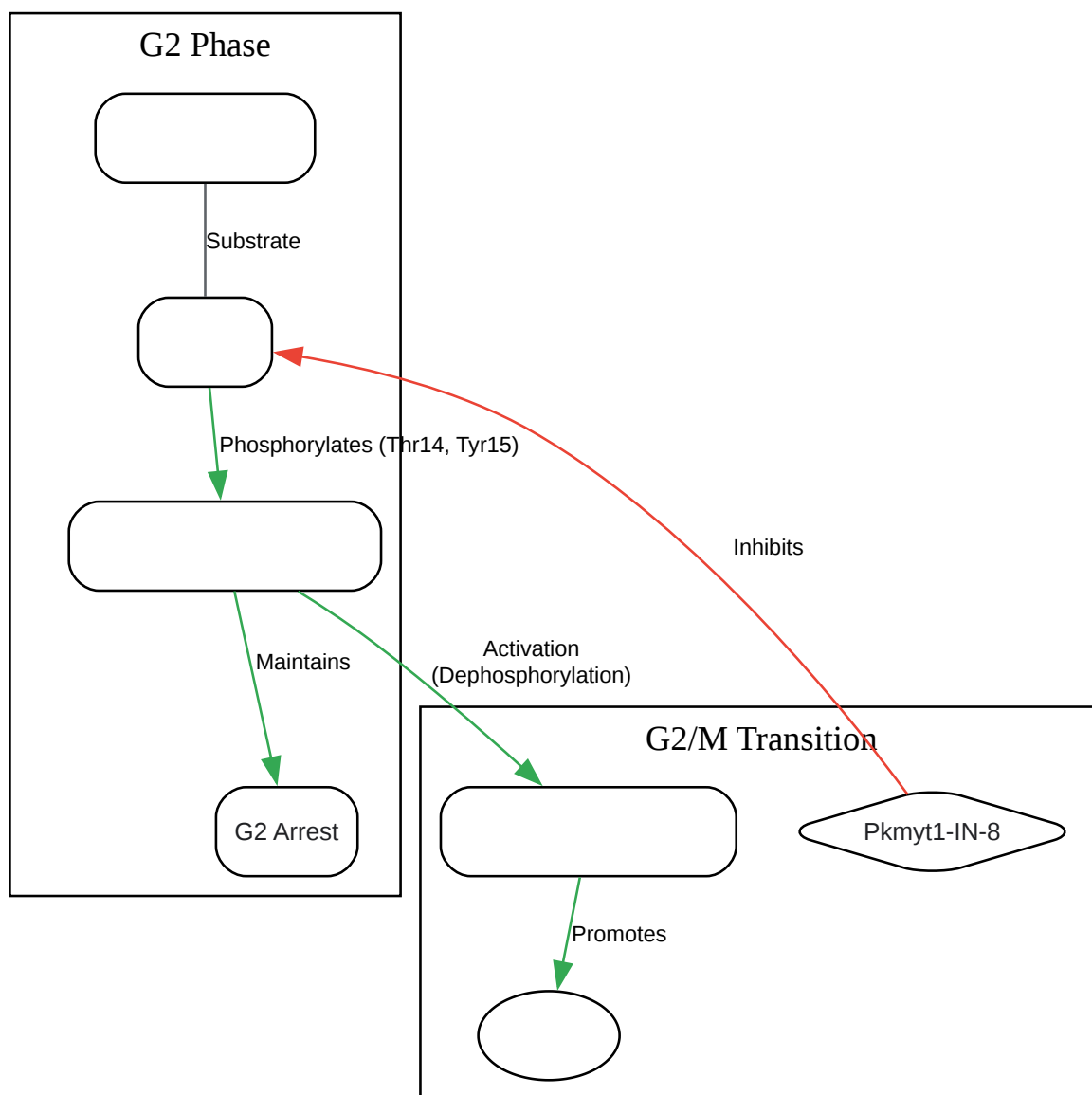
Pkmyt1-IN-8 is a potent inhibitor of Pkmyt1 with a reported IC₅₀ of 9 nM.[7] These application notes provide detailed protocols for utilizing **Pkmyt1-IN-8** to study cell cycle progression, offering a framework for researchers in cancer biology and drug development.

Mechanism of Action

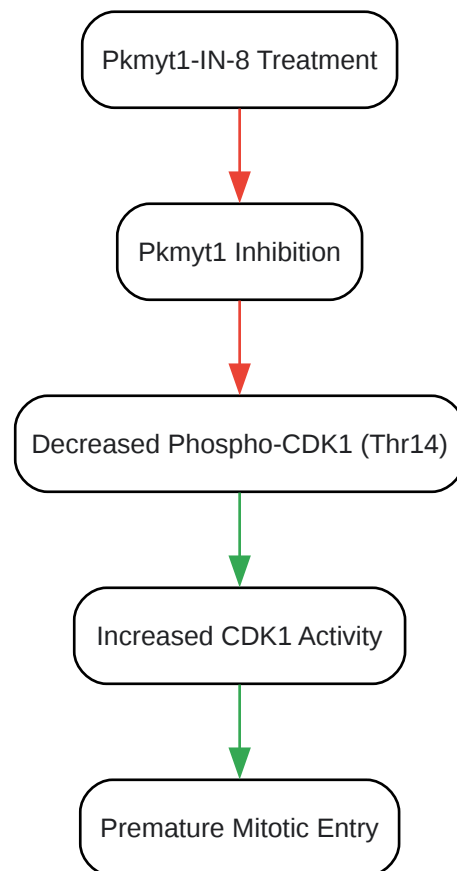
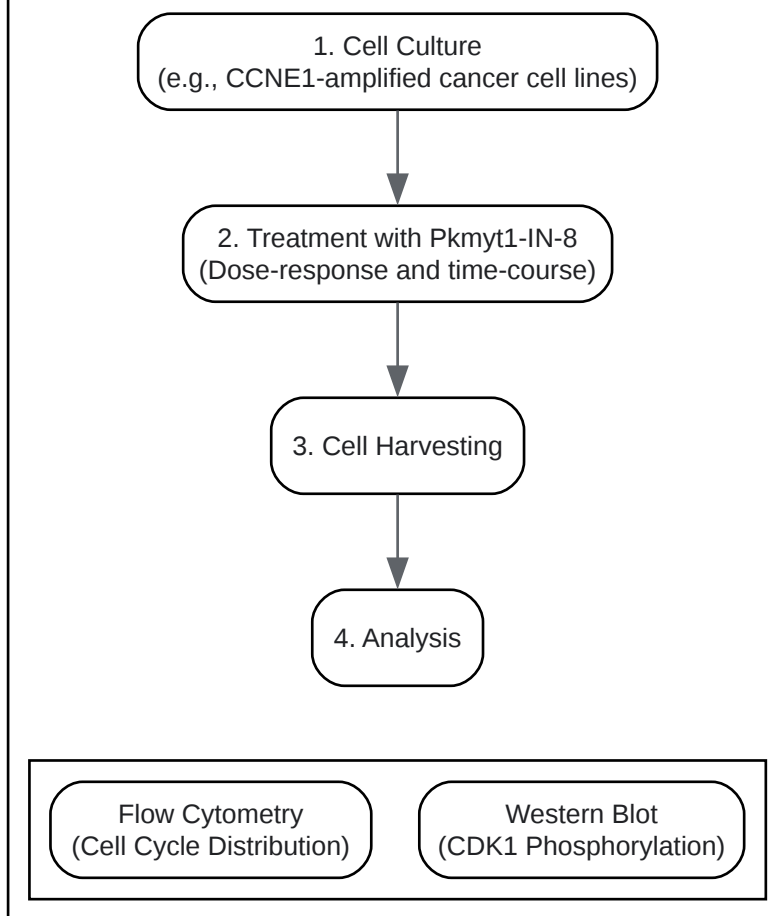
Pkmyt1, along with its counterpart Wee1, negatively regulates the activity of CDK1 (Cyclin-Dependent Kinase 1), the master regulator of mitosis.[2][8] Pkmyt1 specifically phosphorylates

CDK1 on Threonine 14 (Thr14) and Tyrosine 15 (Tyr15) residues within its ATP-binding site.[1][4][9] This phosphorylation keeps the Cyclin B1-CDK1 complex in an inactive state, halting the cell cycle at the G2 phase to allow for DNA repair before entering mitosis (M phase).[1][2]

Pkmyt1-IN-8, as a Pkmyt1 inhibitor, blocks this phosphorylation event.[6][7] The resulting accumulation of active Cyclin B1-CDK1 complex forces the cell to bypass the G2/M checkpoint and enter mitosis prematurely, often with unrepaired DNA damage.[5][10] This process, known as mitotic catastrophe, ultimately leads to apoptosis in cancer cells that are dependent on the G2/M checkpoint.[6][7]



Experimental Workflow for Cell Cycle Analysis



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References

- 1. clinicaltrials.eu [clinicaltrials.eu]
- 2. bellbrooklabs.com [bellbrooklabs.com]
- 3. The DNA damage repair-related gene PKMYT1 is a potential biomarker in various malignancies - PMC [pmc.ncbi.nlm.nih.gov]

- [4. mdpi.com \[mdpi.com\]](#)
- [5. researchgate.net \[researchgate.net\]](#)
- [6. Discovery of an orally bioavailable and selective PKMYT1 inhibitor RP-6306 - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [7. What are PKMYT1 inhibitors and how do they work? \[synapse.patsnap.com\]](#)
- [8. Regulation of G2/M Transition by Inhibition of WEE1 and PKMYT1 Kinases - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [9. CCNE1 amplification is synthetic lethal with PKMYT1 kinase inhibition - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [10. researchgate.net \[researchgate.net\]](#)
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